

Safeguarding Your Research: A Comprehensive Guide to Handling Methylcyclohexane-d14

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Compound of Interest

Compound Name: Methylcyclohexane-d14

Cat. No.: B156626

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Essential safety protocols and logistical plans are paramount for the secure and effective use of **Methylcyclohexane-d14** in any laboratory setting. This guide provides drug development professionals, researchers, and scientists with critical information for the safe handling, operation, and disposal of this deuterated, flammable solvent. Adherence to these procedures will help ensure a safe laboratory environment and the integrity of your research.

Methylcyclohexane-d14 is a highly flammable liquid and vapor that can be fatal if swallowed or inhaled.^{[1][2][3]} It is also known to cause skin irritation and may lead to drowsiness or dizziness.^{[1][2][4]} Furthermore, this chemical is toxic to aquatic life with long-lasting effects.^{[1][4][5]}

Personal Protective Equipment (PPE)

When handling **Methylcyclohexane-d14**, a comprehensive suite of personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield. Must meet EN 166 (EU) or NIOSH (US) standards.[1]	Protects against splashes and vapors that can cause serious eye irritation.[2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Gloves must be inspected before use and disposed of after contamination.[1]	Prevents skin contact, which can cause irritation.[1][2][4]
Body Protection	Flame-retardant and antistatic protective clothing. A lab coat should be worn over personal clothing.[1]	Protects against accidental splashes and reduces the risk of ignition from static electricity.
Respiratory Protection	To be used in case of insufficient ventilation. A full-face respirator with an appropriate organic vapor cartridge is recommended.	Protects against inhalation of vapors, which can cause respiratory irritation and dizziness.[2][4]

Operational Plan: Step-by-Step Handling Procedure

Following a systematic procedure for handling **Methylcyclohexane-d14** is crucial for maintaining a safe laboratory environment.

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.[6]
 - Remove all potential ignition sources, including open flames, hot surfaces, and spark-producing equipment.[1][7]
 - Have a spill kit with non-combustible absorbent materials (e.g., sand, vermiculite) readily available.[1]

- Ensure all containers are properly labeled.
- Handling:
 - Ground and bond all containers and receiving equipment to prevent static discharge.[\[2\]](#)[\[7\]](#)
 - Use only non-sparking tools.[\[2\]](#)[\[7\]](#)
 - Dispense the liquid carefully to avoid splashing.
 - Keep containers tightly closed when not in use.[\[7\]](#)
- Post-Handling:
 - Wash hands thoroughly after handling.[\[4\]](#)
 - Decontaminate the work area.
 - Store **Methylcyclohexane-d14** in a cool, dry, and well-ventilated area away from incompatible materials.[\[7\]](#) Recommended storage temperature is 15-25°C.[\[4\]](#)

Disposal Plan

Proper disposal of **Methylcyclohexane-d14** and its containers is critical to prevent environmental contamination and adhere to regulations.

- Waste Collection:
 - Collect waste **Methylcyclohexane-d14** in a dedicated, properly labeled, and sealed container.
 - Do not mix with other waste streams.[\[1\]](#)
- Disposal Procedure:
 - Dispose of the chemical waste through a licensed and approved hazardous waste disposal company.[\[1\]](#)[\[6\]](#)

- Contaminated materials (e.g., gloves, absorbent pads) should also be treated as hazardous waste.
- Empty containers may retain product residue and should be disposed of as hazardous waste.^[5]
- Environmental Precautions:
 - Prevent the chemical from entering drains, surface water, or groundwater.^[4]

Quantitative Data

The following tables summarize the key physical and safety properties of **Methylcyclohexane-d14**.

Physical and Chemical Properties

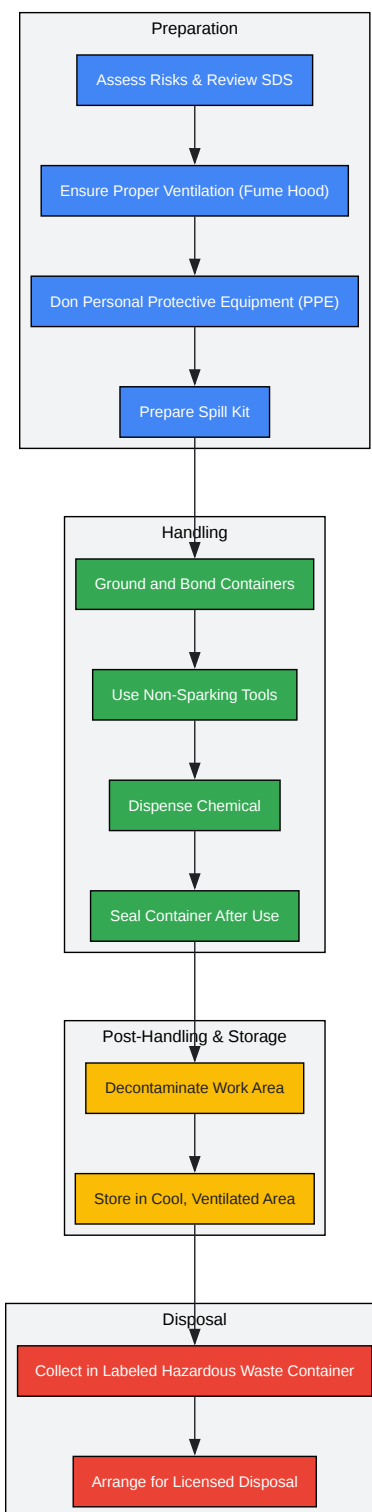
Property	Value
Molecular Formula	C ₇ D ₁₄ ^{[5][8]}
Molecular Weight	112.27 g/mol ^[9]
Appearance	Colorless liquid ^[10]
Boiling Point	100.9 °C to 101 °C ^[4]
Melting Point	-126.4 °C to -126 °C ^[4]
Flash Point	-4 °C (closed cup) ^[4]
Density	0.88 g/mL at 25 °C

Safety and Hazard Information

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Flammable Liquid		Danger	H225: Highly flammable liquid and vapor.[1][4]
Aspiration Hazard	kesehatan	Danger	H304: May be fatal if swallowed and enters airways.[1][4]
Skin Irritation		Warning	H315: Causes skin irritation.[1][4]
Specific Target Organ Toxicity		Warning	H336: May cause drowsiness or dizziness.[1][4]
Hazardous to the Aquatic Environment	lingkungan	Warning	H411: Toxic to aquatic life with long lasting effects.[1]

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **Methylcyclohexane-d14**.



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Caption: Workflow for Safe Handling of **Methylcyclohexane-d14**

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